

Technical Safety & Handling Guide: 4-Chloro-2-[(3-nitroanilino)methyl]benzenol

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Compound of Interest

Compound Name: 4-Chloro-2-[(3-nitroanilino)methyl]benzenol

CAS No.: 763132-60-1

Cat. No.: B2585627

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Classification: Mannich Base Intermediate / Research Chemical

Application: Antimalarial Scaffold Synthesis, Kinase Inhibitor Development

Part 1: Molecular Identity & Synthesis Context

Chemical Structure & Identity

This compound is a Mannich base derived from the amino-alkylation of a phenol. It represents a hybrid pharmacophore often utilized in the synthesis of amodiaquine analogs and nitrogen-dense heterocyclic drugs.

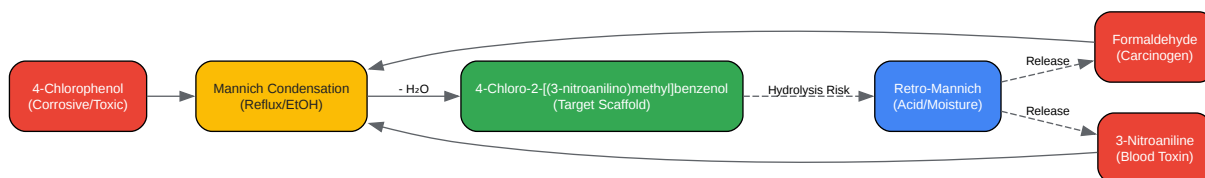
Property	Data / Prediction
IUPAC Name	4-Chloro-2-[(3-nitroanilino)methyl]phenol
Molecular Formula	C ₁₃ H ₁₁ ClN ₂ O ₃
Molecular Weight	278.69 g/mol
Predicted CAS	Not Listed (Treat as NCE)
Appearance	Yellow to Orange Crystalline Solid (Due to nitro-conjugation)
Solubility	Soluble in DMSO, DMF, Ethanol; Poorly soluble in water.
pKa (Predicted)	~8.5 (Phenolic OH), ~2.5 (Aniline NH - weak base due to nitro w/d)

Synthetic Origin & Impurity Profile

Understanding the synthesis is critical for safety because Mannich bases are often in equilibrium with their precursors. This compound is synthesized via a three-component condensation:

- 4-Chlorophenol (Corrosive, Toxic)
- 3-Nitroaniline (Methemoglobinemia agent)
- Formaldehyde (Carcinogen)

Critical Safety Note: Under acidic or hydrolytic conditions (humidity), this compound can undergo retro-Mannich fragmentation, releasing its toxic precursors.



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Figure 1: Synthesis and Retro-Mannich Degradation Pathway. Note the potential for reverting to toxic precursors under improper storage.

Part 2: Toxicopharmacological Profile (SAR Analysis)

As a Senior Application Scientist, one must treat this NCE (New Chemical Entity) by analyzing the Structure-Activity Relationship (SAR) of its functional groups.

The Nitroaniline Moiety (Systemic Toxicity)

The 3-nitroaniline substructure is a potent methemoglobin former.

- Mechanism: Metabolic activation (N-hydroxylation) oxidizes ferrous hemoglobin (Fe^{2+}) to ferric hemoglobin (Fe^{3+}), which cannot transport oxygen.
- Clinical Sign: Cyanosis (blue lips/fingernails) independent of respiratory distress.
- Chronic Risk: Liver and kidney damage (cumulative toxicity).

The Chlorophenol Moiety (Local & Systemic)

- Mechanism: Uncoupling of oxidative phosphorylation in mitochondria.
- Local Effect: Severe irritation or chemical burns to skin and eyes.

- Systemic Effect: Hyperthermia, metabolic acidosis, and rapid onset of rigor mortis in fatal cases.

Combined Hazard Assessment

Hazard Class	GHS Category (Predicted)	Hazard Statement
Acute Tox (Oral)	Category 3	H301: Toxic if swallowed.
Acute Tox (Dermal)	Category 3	H311: Toxic in contact with skin.
Skin Corr/Irrit	Category 2/1B	H314: Causes severe skin burns/eye damage.
STOT - RE	Category 2	H373: May cause damage to blood/liver (Methemoglobinemia).
Carcinogenicity	Category 1B	H350: May cause cancer (Potential Formaldehyde release).

Part 3: Risk Assessment & Handling Protocols

Engineering Controls

- Primary Containment: All weighing and solubilization must occur within a Class II Biosafety Cabinet or a certified Chemical Fume Hood.
- Atmosphere: Handle under inert gas (Nitrogen/Argon) if possible to prevent moisture-induced hydrolysis.

Personal Protective Equipment (PPE) Matrix

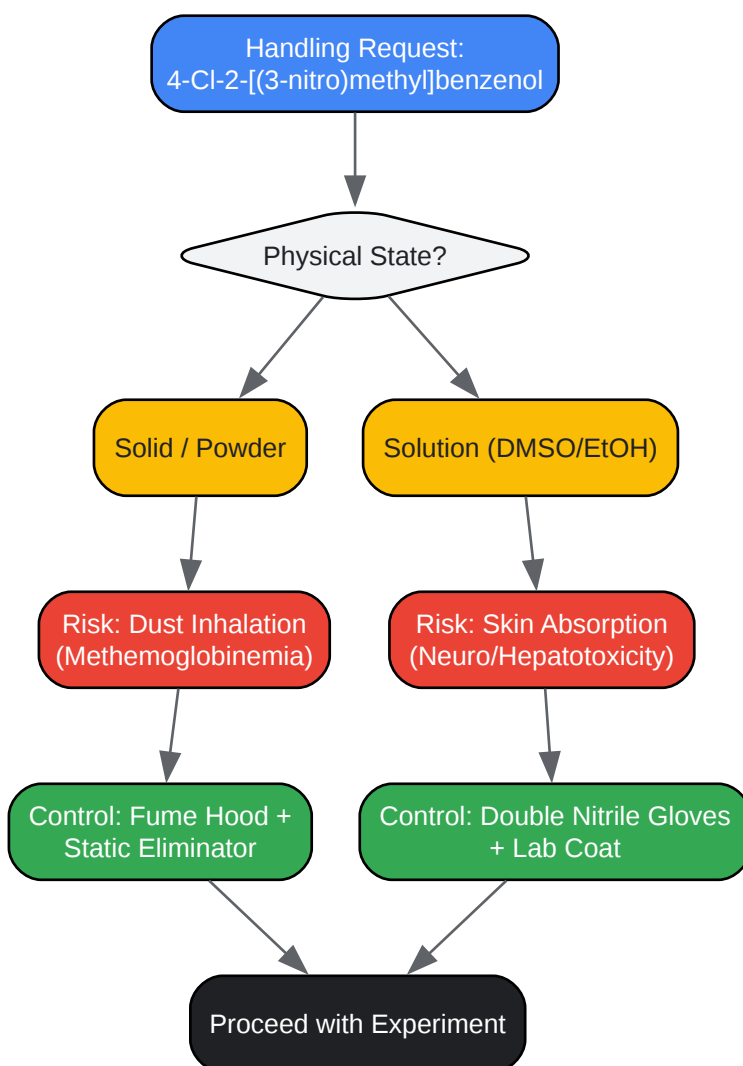
- Gloves: Double-gloving required.
 - Inner: Nitrile (0.11 mm) - Mechanical barrier.
 - Outer: Laminate film (Silver Shield/4H) or thick Nitrile (0.3 mm) - Chemical barrier against nitroanilines.

- Rationale: Nitro-compounds permeate standard latex/thin nitrile rapidly.
- Respiratory: N95/P100 (for dust) + Organic Vapor Cartridge (if heating/acidifying) to capture potential formaldehyde release.

Experimental Workflow: Solubilization & Handling

This protocol ensures minimal exposure and compound stability.

- Pre-Check: Verify hood flow >100 fpm. Prepare a quenching solution (10% Sodium Carbonate) nearby.
- Weighing: Use an anti-static gun on the spatula to prevent "fly-away" dust (common with nitro-aromatics).
- Solvent Choice: Dissolve in DMSO or Anhydrous Ethanol. Avoid acidic water.
- Decontamination: Wipe balance area with ethanol, then a soap solution. Do not use bleach immediately (potential reaction with amine residues).



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Figure 2: Self-Validating Safety Logic Flow for Handling NCEs.

Part 4: Emergency Response & Environmental Fate First Aid (Specific to Nitro-Compounds)

- Inhalation: Move to fresh air. If lips turn blue (cyanosis), administer oxygen immediately. Do not wait for symptoms to worsen.
- Skin Contact: Wash with Polyethylene Glycol 300 (PEG-300) or ethanol first (to solubilize the lipophilic nitro-compound), then soap and water. Water alone is inefficient.
- Eye Contact: Rinse for 15 minutes.[1][2] Consult an ophthalmologist (phenol risk).

Spill Management

- Evacuate: Clear the immediate area.
- PPE Up: Don full-face respirator and chemical-resistant suit.
- Neutralize: Cover spill with a 1:1 mixture of sand and soda ash (sodium carbonate).
- Disposal: Incineration in a chemical waste facility equipped with afterburners (to handle NO_x and HCl emissions).

Environmental Fate

- Aquatic Toxicity: Expected to be Very Toxic (Category 1) due to the chlorophenol moiety.
- Persistence: Not readily biodegradable. May persist in sediment.

Part 5: Analytical Validation

To ensure you are working with the correct intact Mannich base and not a hydrolyzed mixture:

- ¹H NMR (DMSO-d₆): Look for the diagnostic methylene singlet (~4.5 ppm) connecting the phenol and aniline. If this peak is diminished or if you see a broad formaldehyde peak, the compound has degraded.
- LC-MS: Run in neutral or basic mobile phase (Ammonium Bicarbonate). Acidic mobile phases (0.1% Formic Acid) may cause on-column degradation, leading to false impurity peaks (precursors).

References

- PubChem.4-Chloro-2-nitroaniline (Precursor Hazard Data). National Library of Medicine. Available at: [\[Link\]](#)
- PubChem.4-Chlorophenol (Precursor Hazard Data). National Library of Medicine. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Occupational Health Guideline for Nitroaniline. US Department of Labor. Available at: [\[Link\]](#)

- American Chemical Society (ACS). Safety in Academic Chemistry Laboratories - Handling Mannich Bases. ACS Committee on Chemical Safety. Available at: [[Link](#)]
- European Chemicals Agency (ECHA). Substance Information: Chlorophenols and Nitroanilines.[3] Available at: [[Link](#)]

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Sources

- 1. fishersci.com [fishersci.com]
- 2. southwest.tn.edu [southwest.tn.edu]
- 3. 4-Chloro-2-nitroanisole | C₇H₆ClNO₃ | CID 66631 - PubChem [pubchem.ncbi.nlm.nih.gov]
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